

Application Note: High-Resolution NMR Structural Elucidation of Ethyl D- Glucopyranoside

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Compound of Interest

Compound Name: *Ethyl D-glucopyranoside*

CAS No.: 30285-48-4

Cat. No.: B1584750

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- and

-D-glucopyranoside in D₂O.

Abstract & Scope

Ethyl D-glucopyranoside (Ethyl Glucoside) is a critical hydrotrope and permeation enhancer used in transdermal drug delivery and cosmetic formulations. Because it is often synthesized via Fischer glycosidation, it frequently exists as an isomeric mixture of

and

anomers.

This Application Note provides a definitive guide for the structural assignment of both anomers. Unlike simple small molecules, carbohydrate NMR is complicated by the "bulk region" (3.2–3.9 ppm) where ring protons overlap. This guide utilizes the Anomeric Anchor Strategy to deconvolve these signals, providing a self-validating workflow for researchers.

Experimental Protocol

Sample Preparation

To ensure high-resolution data and minimize signal broadening from viscosity:

- Solvent: Deuterium Oxide (D_2O), 99.9% D).
- Concentration: 10–15 mg of sample in 600 μ L solvent.
- Reference: 3-(trimethylsilyl)propionic-2,2,3,3-d₄ acid sodium salt (TSP) at 0.00 ppm (internal standard). Note: Avoid TMS as it is insoluble in D_2O .
- pH Control: Neutral pH is critical. Acidic conditions can catalyze hydrolysis; basic conditions can promote base-catalyzed degradation or mutarotation if the ring opens (though glycosides are generally stable to base).

Instrument Parameters (Recommended)

- Field Strength:
400 MHz (600 MHz preferred for resolving the H₂-H₅ overlap).
- Temperature: 298 K (25 °C).
- Pulse Sequences:
 - 1D ¹H (zg30) with water suppression (presat) if the sample is hygroscopic.
 - 2D COSY (Cosygs) for proton connectivity.
 - 2D HSQC (hsqcedetgpsisp2.3) for multiplicity-edited carbon assignment (CH/CH₃ positive, CH₂ negative).
 - 2D HMBC (hmbcgp1pndqf) for verifying the glycosidic linkage (

).

Structural Elucidation Strategy

The assignment relies on identifying the "Anomeric Anchor" (H1/C1), which is chemically distinct from the rest of the sugar ring.

The Assignment Workflow



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Figure 1: The "Anomeric Anchor" workflow for carbohydrate assignment.

Detailed Spectral Assignments

The following data differentiates the two common anomers. The chemical shifts are reported relative to TSP (0.00 ppm) in

.

¹H NMR Assignment (Proton)

Position	-Anomer (ppm)	Multiplicity (Hz)	-Anomer (ppm)	Multiplicity (Hz)	Notes
H-1	4.80 - 4.90	d (~3.7 Hz)	4.38 - 4.42	d (~7.8 Hz)	Diagnostic Peak
H-2	3.52	dd	3.26	dd	is shielded (axial)
H-3	3.68	t	3.48	t	Overlap region
H-4	3.40	t	3.38	t	Overlap region
H-5	3.70	m	3.45	m	
H-6a	3.82	dd	3.88	dd	Deshielded by OH
H-6b	3.72	dd	3.70	dd	
Ethyl	3.55 - 3.75	m (complex)	3.70 - 3.95	dq / m	See Expert Insight 5.1
Ethyl	1.18	t (7.1 Hz)	1.22	t (7.1 Hz)	Distinct triplet

¹³C NMR Assignment (Carbon)

Position	-Anomer (ppm)	-Anomer (ppm)	Assignment Logic
C-1	98.5 - 100.0	102.5 - 104.0	is downfield (equatorial)
C-2	71.8	73.5	
C-3	73.5	76.2	
C-4	69.8	70.0	
C-5	72.8	76.4	
C-6	60.8	61.2	Inverted in DEPT-135
Ethyl	64.5	66.8	Upfield alkyl region
Ethyl	14.5	14.8	

Expert Insights & Troubleshooting

The Diastereotopic Effect (The "Hidden" Multiplet)

Researchers often expect the ethyl

group to appear as a clean quartet. However, in glycosides, the

protons are diastereotopic.

- Mechanism: The adjacent C1 center is chiral. This makes the two protons on the ethyl methylene group magnetically non-equivalent ().
- Observation: Instead of a quartet, you will often see a complex multiplet (essentially two overlapping double-quartets) or a broadened signal. This is not an impurity; it is a mark of stereochemical integrity.

Distinguishing Anomers via Coupling Constants

The most reliable method to distinguish

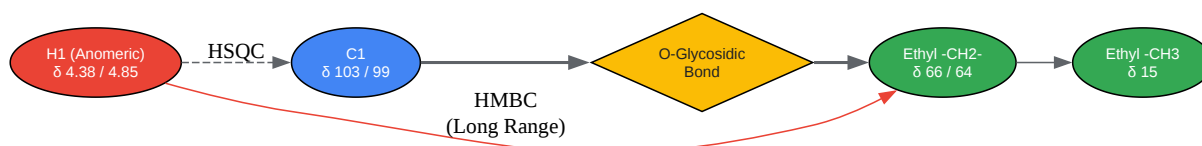
from

is the coupling constant of the anomeric proton (

).

- -Anomer (Axial-Axial): The H1 and H2 protons are 180° trans-diaxial. According to the Karplus equation, this results in a large coupling constant (Hz).
- -Anomer (Equatorial-Axial): The H1 is equatorial and H2 is axial (dihedral angle ~60°). This results in a small coupling constant (Hz).

Visualization of the Glycosidic Linkage



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Figure 2: Key HMBC correlations confirming the ethyl-glucoside linkage.

References

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